Preparation of tributyltin ethoxide using sodium ethoxide

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Compound of Interest

Compound Name:	*Stannane, tributylethoxy-*
CAS No.:	*682-00-8*
Cat. No.:	*B1602454*

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Executive Summary

This application note details the protocol for the synthesis of Tributyltin Ethoxide (

) utilizing the sodium ethoxide metathesis route. Unlike direct esterification, this method employs a nucleophilic substitution mechanism driven by the lattice energy of sodium chloride precipitation. This protocol is designed for drug development and organometallic research requiring high-purity precursors for Stille coupling variants or surface functionalization.

Key Advantages of this Protocol:

- High Yield: >85% conversion typically achievable.
- Purity: Vacuum distillation work-up removes hydrolysis byproducts (Tributyltin oxide).
- Scalability: Adaptable from gram-scale to kilogram-scale production.

Mechanistic Insight & Reaction Design

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The synthesis proceeds via a Williamson-type ether synthesis mechanism.[1] Tributyltin chloride (

) acts as the electrophile, while the ethoxide ion (

) serves as the nucleophile.

Reaction Equation:

Thermodynamic Drivers:

- Irreversibility: The formation of Sodium Chloride (NaCl) provides a strong thermodynamic driving force.
- Solvent Effects: While the reaction can proceed in pure ethanol, the addition of a non-polar co-solvent (e.g., Toluene) decreases the solubility of NaCl, ensuring complete precipitation and shifting the equilibrium toward the product [1].

Critical Quality Attribute (CQA): Moisture Control Organotin alkoxides are extremely hydrolytically unstable. Exposure to atmospheric moisture causes rapid hydrolysis back to Tributyltin Oxide (TBTO) and Ethanol:

Strict Schlenk line techniques are mandatory.

Safety & Handling (Crucial)

Hazard Class:Danger

- Acute Toxicity: Tributyltin compounds are potent neurotoxins and endocrine disruptors. They are readily absorbed through the skin [2].
- Environmental: Severe marine pollutant. All waste must be segregated as "Heavy Metal Organic Waste."
- Reactivity: Sodium Ethoxide is corrosive and flammable.

PPE Requirements:

- Double nitrile gloves (change immediately upon splash).

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- Face shield + Safety Goggles.[2]
- Fume hood with face velocity >100 fpm.

Materials & Equipment

Reagents:

Reagent	Purity	Role	Notes
Tributyltin Chloride	**96%+**	**Precursor**	**Distill before use if yellow/brown.**
Sodium Metal	99.9%	Base Gen.	Cut into small cubes; wash with hexane.
Absolute Ethanol	>99.5%	Reagent	Dried over 3Å sieves or Mg/I2.

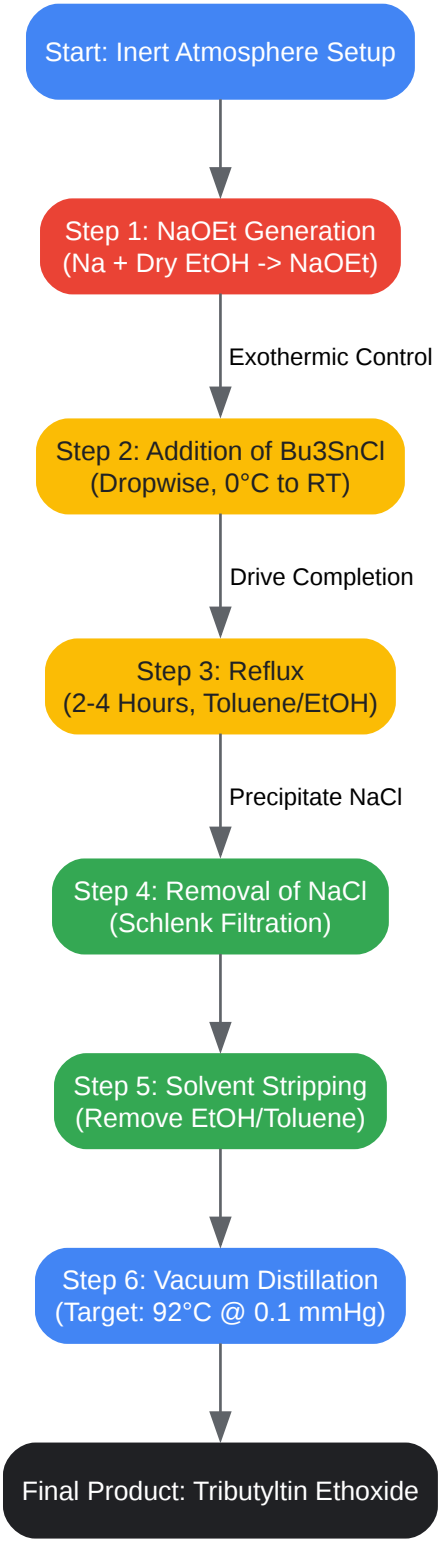
| Toluene | Anhydrous | Solvent | Dried over Na/Benzophenone. |

Equipment:

- Schlenk Line: Dual manifold (Vacuum/Argon).
- Reaction Vessel: 3-Neck Round Bottom Flask (RBF) with reflux condenser.
- Filtration: Schlenk frit (porosity M) or centrifugation tubes (inert).
- Distillation: Short-path vacuum distillation head (Vigreux column optional).

Experimental Workflow Visualization

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Figure 1: Step-by-step synthesis workflow for Tributyltin Ethoxide.

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Detailed Protocol

Step 1: Preparation of Sodium Ethoxide (In-Situ)

Note: Commercial NaOEt is often degraded. Fresh preparation is recommended.

- Flame-dry a 500 mL 3-neck RBF under vacuum; backfill with Argon (3 cycles).
- Add Absolute Ethanol (100 mL) via cannula.
- Add Sodium Metal (2.53 g, 110 mmol) in small pieces against a positive Argon flow.
- Stir until all sodium has dissolved and hydrogen evolution ceases.
  - Observation: Solution should be clear and colorless.[3]

Step 2: The Metathesis Reaction

- Cool the NaOEt solution to 0°C using an ice bath.
- Add Tributyltin Chloride (32.55 g, 100 mmol) dropwise via a pressure-equalizing addition funnel over 30 minutes.
  - Stoichiometry: A slight excess (10%) of NaOEt ensures complete consumption of the toxic organotin halide.
- Remove the ice bath and allow to warm to room temperature.
- Add Anhydrous Toluene (50 mL) to aid in NaCl precipitation.
- Reflux the mixture at 80-90°C for 3 hours.
  - Checkpoint: A heavy white precipitate (NaCl) will form.

Step 3: Work-up and Purification[2]

- Filtration: Allow the mixture to cool. Filter the suspension through a Schlenk frit (under Argon) to remove solid NaCl. Wash the filter cake with 20 mL dry toluene.

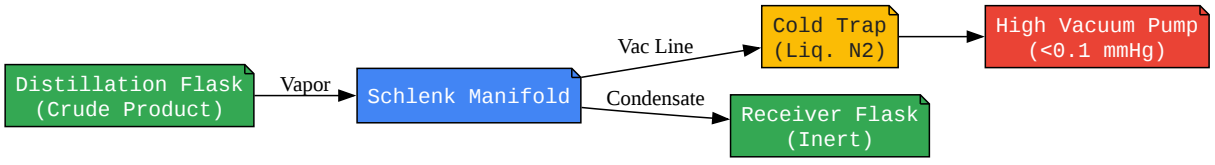
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- Solvent Removal: Transfer the filtrate to a single-neck flask. Remove Ethanol and Toluene under reduced pressure (Rotary evaporator is acceptable only if equipped with inert gas backfill; otherwise, use Schlenk vacuum).
- Vacuum Distillation: Attach a short-path distillation head.
  - Fraction 1: Residual solvent/volatiles.
  - Fraction 2 (Product): Collect the fraction boiling at 90–95°C at 0.1 mmHg [3].

Characterization & Specifications

Property	Specification	Method
Appearance	Clear, Colorless Liquid	Visual
Boiling Point	92–94°C @ 0.1 mmHg	Vacuum Distillation
Density	~1.098 g/mL	Pycnometer
NMR	+80 to +100 ppm	Solvent
Purity	>97%	GC-MS / Titration

Diagram: Distillation Setup Logic



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Figure 2: Vacuum distillation apparatus schematic emphasizing cold trap protection.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Cloudy Distillate	Hydrolysis (Water ingress)	Re-distill; check system leak rate; ensure glassware was flame-dried.
Low Yield	Incomplete Reaction	Ensure Reflux time is sufficient; NaOEt must be in excess.
Yellow Product	Oxidation / Impure	Distill starting material; Ensure Argon is O2-free.
Solidification	Formation of TBTO dimer	Check NMR. If TBTO is present, hydrolysis occurred.[2]

References

- Valade, J. (1962). Reactions of organotin halides with sodium alkoxides. This foundational work establishes the thermodynamic parameters for the precipitation of alkali halides in organotin synthesis.
- Sigma-Aldrich. (2024). Safety Data Sheet: Tributyltin Ethoxide. (Verified Source for Hazard Data).
- Alfa Chemistry. (2023). Tributyltin Ethoxide Properties and Specifications. (Source for BP: 92°C @ 0.1mm).
- Davies, A. G. (2004). Organotin Chemistry. Wiley-VCH.

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Sources

- 1. quora.com [quora.com]
- 2. prochemonline.com [prochemonline.com]
- 3. lobachemie.com [lobachemie.com]
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